

An In-depth Technical Guide to 1-Boc-6-Amino-2,3-dihydroindole

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Compound of Interest

Compound Name: 1-Boc-6-Amino-2,3-dihydroindole

Cat. No.: B146452

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Boc-6-Amino-2,3-dihydroindole**, a key intermediate in pharmaceutical synthesis. This document outlines its chemical identifiers, physical and chemical properties, a representative synthetic protocol, and a detailed quality control workflow.

Chemical Identity and Identifiers

1-Boc-6-Amino-2,3-dihydroindole, also known as tert-butyl 6-aminoindoline-1-carboxylate, is a crucial building block in the development of various bioactive molecules, particularly in the fields of neurology and oncology.^[1] Its structure incorporates a dihydroindole core, an amine functional group, and a tert-butyloxycarbonyl (Boc) protecting group, which enhances its stability and solubility in organic solvents, making it suitable for a variety of synthetic transformations.^[1]

A comprehensive list of its identifiers is provided in the table below for easy reference.

Identifier	Value
CAS Number	129488-00-2
IUPAC Name	tert-butyl 6-amino-2,3-dihydro-1H-indole-1-carboxylate
Synonyms	1-Boc-6-aminoindoline, tert-butyl 6-aminoindoline-1-carboxylate, 6-Amino-2,3-dihydro-indole-1-carboxylic acid tert-butyl ester, 1-Boc-2,3-dihydro-1H-indol-6-amine
Molecular Formula	C13H18N2O2
Molecular Weight	234.3 g/mol [2]
MDL Number	MFCD08059271[2]
InChI	1S/C13H18N2O2/c1-13(2,3)17-12(16)15-7-6-9-4-5-10(14)8-11(9)15/h4-5,8H,6-7,14H2,1-3H3
InChI Key	NWVDKZOUGBMLIH-UHFFFAOYSA-N
SMILES	<chem>CC(C)(C)OC(=O)N1CCc2cc(N)ccc21</chem>

Physicochemical and Safety Data

The following table summarizes the key physicochemical properties and safety information for **1-Boc-6-Amino-2,3-dihydroindole**. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value
Physical Form	Solid[2]
Boiling Point	374.947 °C at 760 mmHg[2]
Flash Point	180.561 °C[2]
Purity	≥98%[2]
Storage Temperature	-20°C, sealed storage, away from moisture[2]
Signal Word	Warning[2]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [2]
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)[2]

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **1-Boc-6-Amino-2,3-dihydroindole** is not readily available in the searched literature, a representative synthetic method can be proposed based on common organic chemistry principles for the protection and modification of indoline derivatives. The following is a generalized procedure.

Representative Synthesis of **1-Boc-6-Amino-2,3-dihydroindole**

This procedure is illustrative and may require optimization.

Step 1: Nitration of Indoline Indoline is first nitrated to introduce a nitro group at the 6-position. This is typically achieved using a nitrating agent such as nitric acid in the presence of sulfuric acid at low temperatures.

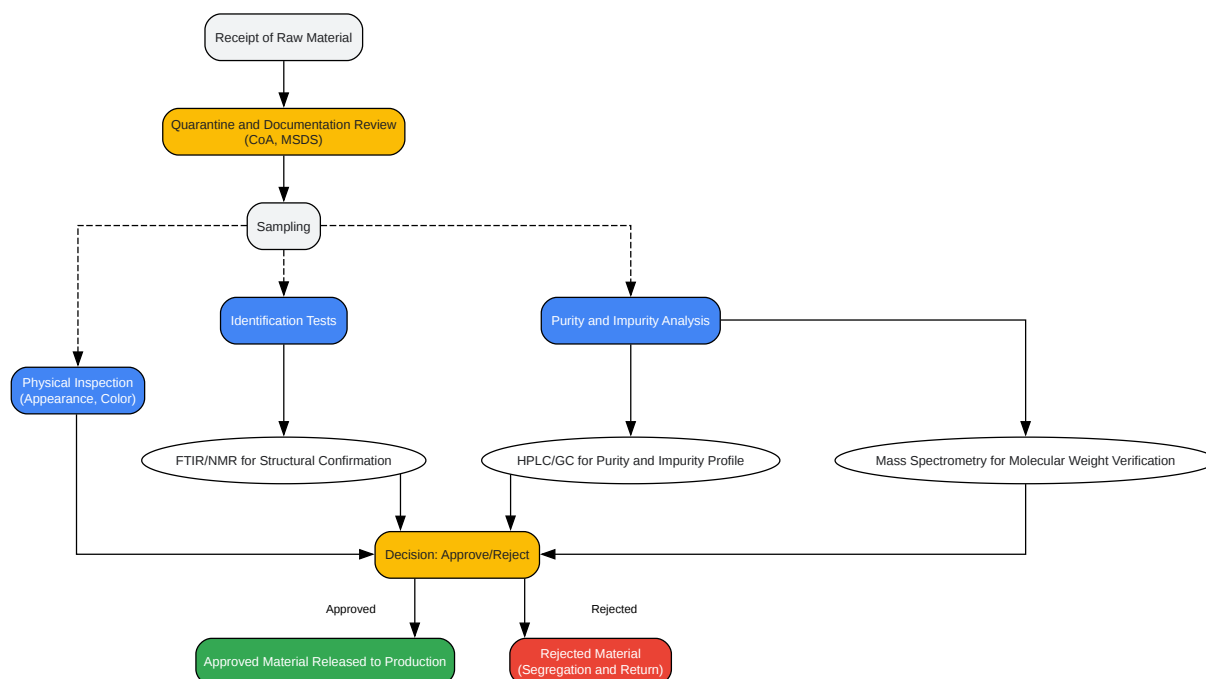
Step 2: Boc Protection of the Indoline Nitrogen The resulting 6-nitroindoline is then protected with a tert-butyloxycarbonyl (Boc) group. This is commonly done by reacting the 6-nitroindoline with di-tert-butyl dicarbonate ((Boc)₂O) in the presence of a base like triethylamine or sodium hydroxide in a suitable solvent such as dichloromethane or a mixture of acetone and water.

Step 3: Reduction of the Nitro Group The final step involves the reduction of the nitro group to an amine. This can be accomplished through catalytic hydrogenation using a catalyst such as palladium on carbon (Pd/C) under a hydrogen atmosphere.

Disclaimer: This is a generalized synthetic pathway. Researchers should consult relevant literature for detailed reaction conditions and safety precautions for each step.

Quality Control Workflow

As a key pharmaceutical intermediate, ensuring the quality and purity of **1-Boc-6-Amino-2,3-dihydroindole** is paramount. The following diagram illustrates a typical quality control workflow for an incoming raw material of this nature in a pharmaceutical manufacturing setting.



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Caption: Quality control workflow for incoming **1-Boc-6-Amino-2,3-dihydroindole**.

This workflow outlines the critical steps from the initial receipt of the material to its final approval for use in production. Each stage involves rigorous checks and analytical testing to ensure the material meets the required specifications for identity, purity, and quality. Key

analytical techniques employed in this process include High-Performance Liquid Chromatography (HPLC) for purity assessment and Fourier-Transform Infrared (FTIR) or Nuclear Magnetic Resonance (NMR) spectroscopy for structural confirmation.

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References

- 1. 1-Boc-6-Amino-2,3-dihydroindole | Artepal [artepal.org]
- 2. 1-Boc-6-Amino-2,3-dihydroindole | 129488-00-2 [sigmaaldrich.com]
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